

# Ammonium nitrate solubility in different organic solvents

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## Compound of Interest

Compound Name: Ammonium nitrate

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An In-depth Technical Guide to the Solubility of **Ammonium Nitrate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium nitrate** (AN) in a range of common organic solvents. **Ammonium nitrate**, an inorganic salt with the chemical formula  $\text{NH}_4\text{NO}_3$ , is a versatile compound utilized in various industrial applications, from fertilizers and explosives to chemical synthesis.<sup>[1][2][3][4]</sup> A thorough understanding of its solubility characteristics in non-aqueous systems is critical for process design, formulation development, and safety assessments in research and drug development.

This document presents quantitative solubility data, details established experimental methodologies for solubility determination, and provides a logical workflow for these experimental processes.

## Quantitative Solubility Data

The solubility of **ammonium nitrate** in organic solvents is influenced by factors such as the polarity of the solvent, its ability to form hydrogen bonds, and the temperature. The following tables summarize the available quantitative data for the solubility of **ammonium nitrate** in various organic solvents.

Table 1: Solubility of **Ammonium Nitrate** in Alcohols

Solvent	Temperature (°C)	Solubility ( g/100 g of solvent)
Methanol	14	14.6
	18.5	16.3
	20	17.1[2][5]
Ethanol	20	2.5
	20	3.8[2][5]
	40	5
	60	7.5

Table 2: Solubility of **Ammonium Nitrate** in Ketones and Esters

Solvent	Temperature (°C)	Solubility ( g/100 g of solvent)
Acetone	-	Soluble[1][3][5]
Methyl Acetate	-	Insoluble

Table 3: Solubility of **Ammonium Nitrate** in Other Organic Solvents

Solvent	Temperature (°C)	Solubility ( g/100 g of solvent)
Acetic Acid	17.7	0.284
	21.4	0.326
	27	0.3931
	33.6	0.517
	45.8	0.8822
	61.2	1.661
	69	2.707
	78.3	4.94
	101	20.7
Liquid Ammonia	25	390
Dimethylformamide	25	55.1
Dimethylsulfoxide	25	73
Pyridine	25	23.35[2]
Benzonitrile	-	Insoluble
Diethyl Ether	-	Insoluble[2][5]

## Experimental Protocols for Solubility Determination

The determination of the solubility of **ammonium nitrate** in organic solvents is typically achieved through the isothermal equilibrium (or shake-flask) method. This widely accepted technique allows for the establishment of thermodynamic equilibrium between the solid solute and the solvent.

### Isothermal Equilibrium (Shake-Flask) Method

Principle: An excess amount of the solid solute is mixed with the solvent and agitated at a constant temperature for a sufficient duration to reach equilibrium. At equilibrium, the

concentration of the dissolved solute in the liquid phase represents the solubility of the compound under those specific conditions.

#### Detailed Methodology:

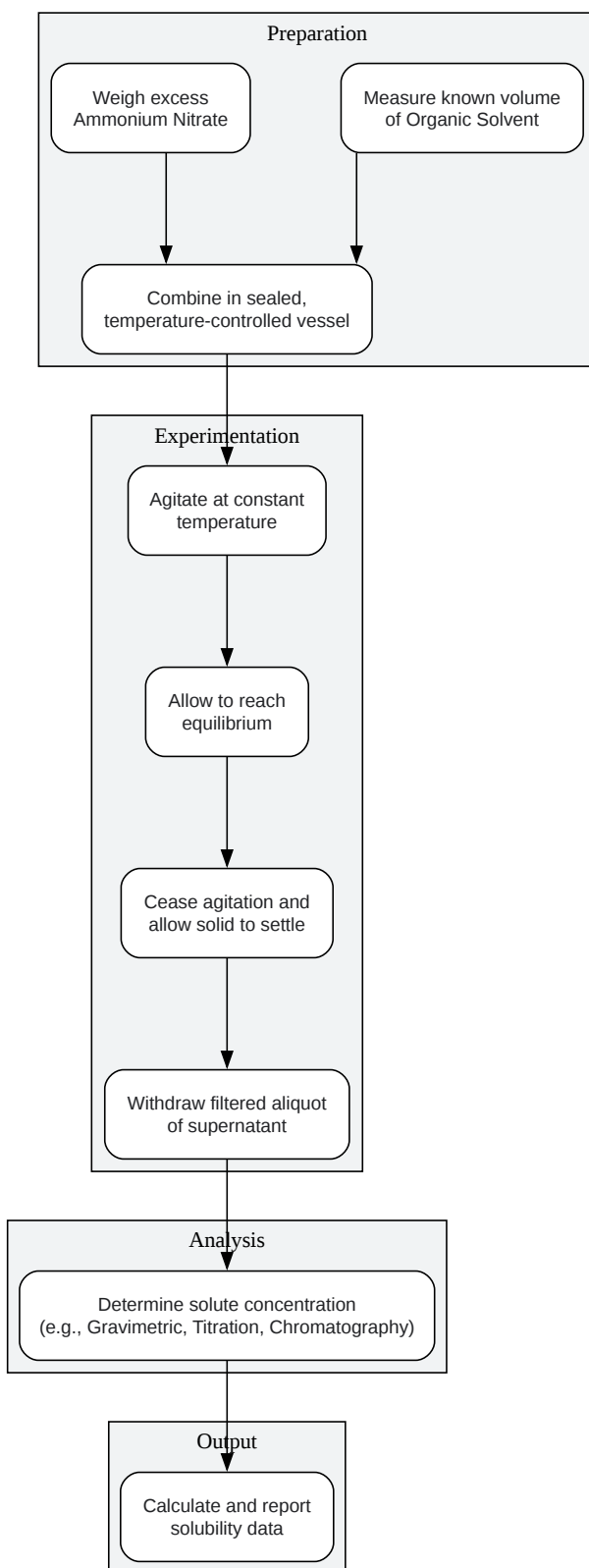
- Sample Preparation:
  - An excess of finely ground **ammonium nitrate** is accurately weighed.
  - A known volume or mass of the desired organic solvent is added to a sealed, temperature-controlled vessel (e.g., a jacketed glass reactor or a flask in a thermostatic shaker bath).
  - The weighed **ammonium nitrate** is then introduced into the vessel.
- Equilibration:
  - The mixture is agitated at a constant, controlled temperature. The agitation should be vigorous enough to ensure thorough mixing and facilitate the dissolution process.
  - The system is allowed to equilibrate for a predetermined period. The time required to reach equilibrium should be established through preliminary experiments by analyzing the solute concentration at different time intervals until it remains constant.
- Phase Separation:
  - Once equilibrium is reached, the agitation is stopped, and the undissolved solid is allowed to settle.
  - A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn using a syringe fitted with a filter (e.g., a PTFE filter with a pore size of 0.2  $\mu\text{m}$ ) to prevent any solid particles from being collected.
- Analysis of Solute Concentration: The concentration of **ammonium nitrate** in the saturated solution can be determined using various analytical techniques:
  - Gravimetric Analysis: A known volume or mass of the saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated under controlled conditions (e.g., in a vacuum oven at a temperature that avoids decomposition of the

**ammonium nitrate**). The mass of the remaining solid residue is then determined, and the solubility is calculated.[\[6\]](#)

- Titration Methods: For instance, the ammonium ion concentration can be determined via formaldehyde titration.[\[7\]](#)[\[8\]](#)
- Chromatographic Methods: Ion chromatography can be employed to quantify the concentration of both the ammonium ( $\text{NH}_4^+$ ) and nitrate ( $\text{NO}_3^-$ ) ions in the solution.[\[6\]](#)

## Visualization of Experimental Workflow

The logical flow of determining the solubility of **ammonium nitrate** in an organic solvent can be visualized as follows:



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Caption: Workflow for the experimental determination of **ammonium nitrate** solubility.

This guide provides essential data and methodologies for professionals working with **ammonium nitrate** in organic solvent systems. The presented information is crucial for ensuring the efficiency, safety, and success of related research and development activities.

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